An In-depth Technical Guide to the Physicochemical Characteristics of Sorbohydroxamic Acid

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Compound of Interest

Compound Name:	*Sorbohydroxamic acid*
CAS No.:	*4076-62-4*
Cat. No.:	*B1337027*

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Abstract

Sorbohydroxamic acid, with the systematic IUPAC name (2E,4E)-N-hydroxyhexa-2,4-dienamide, is a molecule of interest in medicinal chemistry and drug development due to the presence of the hydroxamic acid functional group, a well-known metal chelator. This technical guide provides a comprehensive overview of the core physicochemical characteristics of **Sorbohydroxamic acid**. While direct experimental data for this specific molecule is limited in publicly available literature, this guide synthesizes established principles of hydroxamic acid chemistry, data from analogous compounds, and detailed experimental protocols to empower researchers in their evaluation and application of this compound. We will delve into its structural features, acidity, solubility, lipophilicity, and stability, providing both theoretical context and practical methodologies for their determination.

Introduction and Molecular Identity

Sorbohydroxamic acid is an unsaturated aliphatic hydroxamic acid. Its structure is derived from sorbic acid, a common food preservative. The defining feature of **Sorbohydroxamic acid**

is the hydroxamic acid moiety (-CONHOH), which confers its characteristic chemical properties, most notably its ability to act as a bidentate ligand for various metal ions. This property is the foundation for the biological activities of many hydroxamic acid-containing drugs.

Table 1: Molecular Identity of **Sorbohydroxamic Acid**

Parameter	Value	Source
IUPAC Name	(2E,4E)-N-hydroxyhexa-2,4-dienamide	---
Synonyms	Sorbohydroxamic acid	---
CAS Number	4076-62-4	---
Molecular Formula	C6H9NO2	---
Molecular Weight	127.14 g/mol	---
Canonical SMILES	C/C=C/C=C/C(=O)NO	---

Structural Elucidation and Spectroscopic Characterization

The structural confirmation of **Sorbohydroxamic acid** relies on a combination of spectroscopic techniques. While specific spectra for this compound are not readily available in the public domain, we can predict the expected spectral features based on its structure and data from analogous compounds.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise structure of organic molecules.

- ^{1}H NMR: The proton NMR spectrum is expected to be complex in the olefinic region due to the coupled protons of the diene system. Key expected signals include:
    - A methyl group (CH_3) signal, likely a doublet, coupled to the adjacent vinyl proton.

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- Multiple signals in the vinyl proton region (δ 5.5-7.5 ppm), exhibiting complex splitting patterns (doublets, doublets of doublets, etc.) due to cis/trans couplings.
- Broad signals corresponding to the N-H and O-H protons of the hydroxamic acid group, whose chemical shifts will be highly dependent on the solvent and concentration.

- ^{13}C NMR: The carbon NMR spectrum will provide information on the number and electronic environment of the carbon atoms. Expected signals include:
  - A carbonyl carbon (C=O) signal in the range of δ 160-170 ppm.
  - Four distinct signals in the sp^2 region (δ 110-150 ppm) corresponding to the carbons of the diene.
  - An sp^3 carbon signal for the terminal methyl group.

Experimental Protocol: NMR Spectroscopic Analysis

- Sample Preparation: Dissolve 5-10 mg of **Sorbohydroxamic acid** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6, $CDCl_3$, or D_2O). The choice of solvent is critical as it can influence the chemical shifts of exchangeable protons.
- Instrument Setup: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal resolution.[1][2]
- Data Acquisition: Acquire ^{1}H, ^{13}C, and 2D NMR spectra (e.g., COSY, HSQC, HMBC) to facilitate complete assignment of all proton and carbon signals.
- Data Processing and Interpretation: Process the raw data (Fourier transformation, phasing, and baseline correction) and interpret the spectra to confirm the molecular structure.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **Sorbohydroxamic acid** is expected to show characteristic absorption bands for the hydroxamic acid and the conjugated diene moieties.[3]

Table 2: Expected Characteristic IR Absorption Bands for **Sorbohydroxamic Acid**

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Functional Group	Vibration	Expected Wavenumber (cm^{-1})
O-H (Hydroxamic acid)	Stretching	3200-3000 (broad)
N-H (Hydroxamic acid)	Stretching	~3300
C=O (Amide I)	Stretching	~1650-1630
C=C (Conjugated)	Stretching	~1640 and ~1610
C-N	Stretching	~1400
N-O	Stretching	~900

Experimental Protocol: FTIR Spectroscopy

- Sample Preparation: Prepare the sample as a KBr pellet or as a thin film on a salt plate (e.g., NaCl or KBr). For solid samples, grinding with KBr and pressing into a transparent disk is a common method.
- Data Acquisition: Record the spectrum using a Fourier Transform Infrared (FTIR) spectrometer over the range of 4000-400 cm^{-1}.
- Data Interpretation: Identify the characteristic absorption bands corresponding to the functional groups present in the molecule.

UV-Visible Spectroscopy

The conjugated diene system in **Sorbohydroxamic acid** is expected to give rise to a strong absorption in the UV region. The λmax can be estimated using Woodward-Fieser rules and is anticipated to be in the range of 230-260 nm. The exact position and intensity of the absorption maximum will be solvent-dependent.

Experimental Protocol: UV-Vis Spectroscopy

- Sample Preparation: Prepare a dilute solution of **Sorbohydroxamic acid** in a UV-transparent solvent (e.g., ethanol, methanol, or water). A typical concentration is in the micromolar range.

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- Data Acquisition: Record the UV-Vis spectrum over a range of 200-400 nm using a dual-beam spectrophotometer, using the pure solvent as a reference.
- Data Analysis: Determine the wavelength of maximum absorbance (λmax) and the molar absorptivity (ε).

Acidity and Ionization (pKa)

The hydroxamic acid functional group has two acidic protons, one on the nitrogen and one on the oxygen. The pKa of the N-OH proton is typically in the range of 8-10, making hydroxamic acids weakly acidic. The exact pKa value is crucial for understanding the ionization state of the molecule at physiological pH and for predicting its interaction with metal ions.

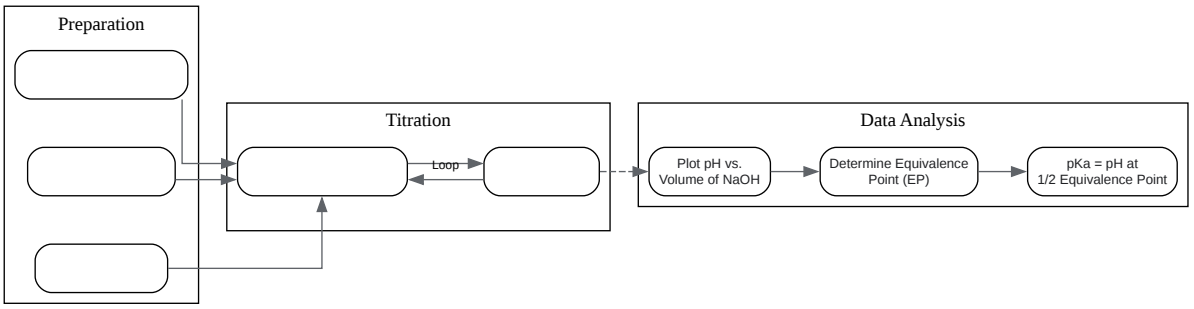
Experimental Protocol: pKa Determination by Potentiometric Titration

This method involves titrating a solution of the compound with a standard solution of a strong base and monitoring the pH.

- Apparatus: Calibrated pH meter with a combination glass electrode, a burette, and a magnetic stirrer.
- Reagents:
  - Standardized 0.1 M NaOH solution.
  - 0.1 M HCl solution.
  - Degassed, deionized water.
  - **Sorbohydroxamic acid** solution of known concentration (e.g., 0.01 M).
- Procedure: a. Pipette a known volume of the **Sorbohydroxamic acid** solution into a beaker. b. If necessary, add a co-solvent (e.g., methanol or ethanol) to ensure solubility. c. Immerse the pH electrode in the solution and start stirring. d. Record the initial pH. e. Add small increments of the standardized NaOH solution from the burette. f. Record the pH after each addition, allowing the reading to stabilize. g. Continue the titration past the equivalence point.

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- Data Analysis: a. Plot the pH versus the volume of NaOH added. b. Determine the equivalence point from the inflection point of the titration curve (or by plotting the first or second derivative). c. The pH at the half-equivalence point is equal to the pKa of the compound.



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Caption: Workflow for pKa determination by potentiometric titration.

Solubility and Lipophilicity

Solubility and lipophilicity are critical parameters for drug development, influencing absorption, distribution, metabolism, and excretion (ADME).

Aqueous Solubility

Hydroxamic acids are generally sparingly soluble in water. The solubility of **Sorbohydroxamic acid** will be influenced by its ability to form hydrogen bonds with water via the hydroxamic acid group, but the hydrocarbon chain will contribute to its hydrophobicity.

Experimental Protocol: Shake-Flask Method for Aqueous Solubility

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- Procedure: a. Add an excess amount of **Sorbohydroxamic acid** to a known volume of water (or a relevant buffer solution) in a sealed flask. b. Agitate the flask at a constant temperature (e.g., 25 °C or 37 °C) for a sufficient time (e.g., 24-48 hours) to ensure equilibrium is reached. c. Allow the suspension to settle. d. Withdraw a sample of the supernatant and filter it to remove any undissolved solid. e. Determine the concentration of **Sorbohydroxamic acid** in the filtrate using a validated analytical method (e.g., HPLC-UV or UV-Vis spectroscopy).

- Causality: The shake-flask method is considered the "gold standard" for solubility determination as it measures the thermodynamic equilibrium solubility.

Lipophilicity (LogP)

The partition coefficient (LogP) is a measure of a compound's differential solubility in a biphasic system of an organic solvent (typically n-octanol) and water. It is a key indicator of a drug's ability to cross biological membranes. The computed XLogP3 for **Sorbohydroxamic acid** is 0.5, suggesting it is moderately lipophilic.

Experimental Protocol: Shake-Flask Method for LogP Determination

- Procedure: a. Prepare a stock solution of **Sorbohydroxamic acid** in either n-octanol or water. b. Add a known volume of this stock solution to a flask containing pre-saturated n-octanol and pre-saturated water in a defined ratio (e.g., 1:1). c. Shake the flask for a period sufficient to reach partitioning equilibrium (e.g., 1-2 hours). d. Centrifuge the mixture to ensure complete phase separation. e. Carefully withdraw samples from both the n-octanol and aqueous phases. f. Determine the concentration of **Sorbohydroxamic acid** in each phase using a suitable analytical method.

- Calculation: LogP = log ([Concentration in n-octanol] / [Concentration in aqueous phase])

Stability

The stability of a drug substance is a critical quality attribute. Hydroxamic acids are known to be susceptible to degradation, particularly hydrolysis. Forced degradation studies are essential to identify potential degradation products and to develop stability-indicating analytical methods.

Experimental Protocol: Forced Degradation Studies

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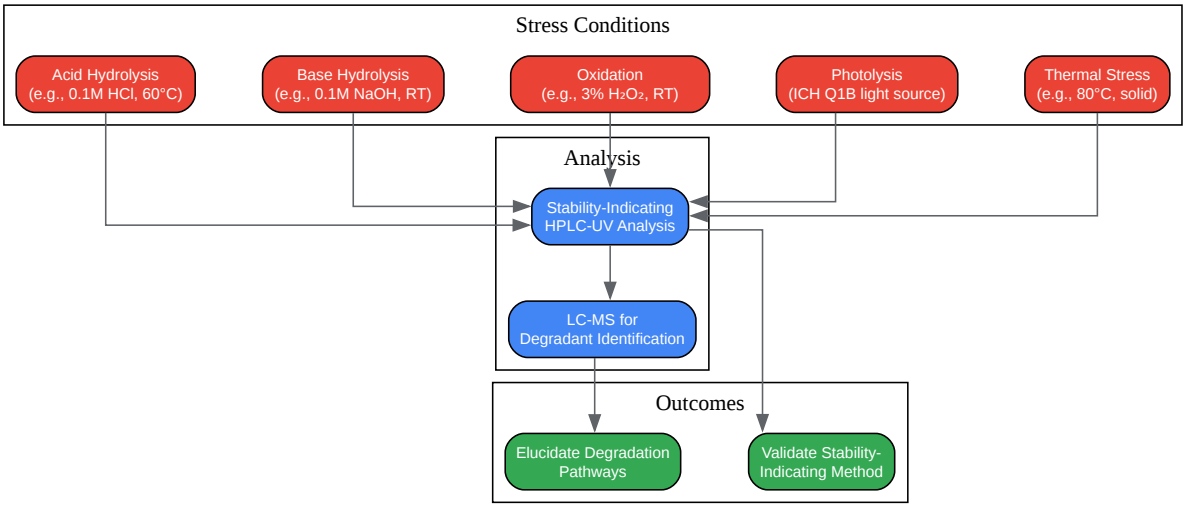
Forced degradation studies should be conducted according to ICH guidelines.[4] The goal is to achieve 5-20% degradation to ensure that the degradation products are detectable without being overly complex.

- Acid Hydrolysis:
  - Treat a solution of **Sorbohydroxamic acid** with 0.1 M HCl.
  - Heat the solution (e.g., at 60 °C) and take samples at various time points.
  - Neutralize the samples before analysis.
- Base Hydrolysis:
  - Treat a solution of **Sorbohydroxamic acid** with 0.1 M NaOH.
  - Maintain the solution at room temperature or heat gently, taking samples at intervals.
  - Neutralize the samples before analysis.
- Oxidative Degradation:
  - Treat a solution of **Sorbohydroxamic acid** with a solution of hydrogen peroxide (e.g., 3% H_2O_2).
  - Keep the solution at room temperature and monitor for degradation over time.
- Photostability:
  - Expose a solid sample and a solution of **Sorbohydroxamic acid** to a light source that provides both UV and visible light, as specified in ICH Q1B guidelines.
  - A control sample should be kept in the dark.
- Thermal Degradation:
  - Expose a solid sample of **Sorbohydroxamic acid** to elevated temperatures (e.g., 60-80 °C) and monitor for degradation.

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Analysis of Degradation Products:

All samples from the forced degradation studies should be analyzed by a stability-indicating HPLC method to separate the parent compound from its degradation products. Mass spectrometry (LC-MS) can be used to identify the structures of the degradation products.



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Caption: Workflow for forced degradation studies of **Sorbohydroxamic acid**.

Analytical Methodology: High-Performance Liquid Chromatography (HPLC)

A robust and validated HPLC method is essential for the quantification of **Sorbohydroxamic acid** and for monitoring its stability. A reversed-phase HPLC method with UV detection is generally suitable for this type of compound.

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Experimental Protocol: Development of a Stability-Indicating HPLC Method

- Instrumentation: HPLC system with a UV detector, a C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase Optimization:
  - Start with a simple mobile phase, such as a mixture of acetonitrile and water or methanol and water.
  - Adjust the pH of the aqueous component with an acid (e.g., phosphoric acid or formic acid) to ensure the analyte is in a single ionic form and to achieve good peak shape. A pH around 2.5-3.5 is often a good starting point.
  - Optimize the ratio of organic to aqueous phase to achieve a suitable retention time (typically 3-10 minutes). A gradient elution may be necessary to separate the parent compound from all degradation products.
- Detection: The detection wavelength should be set at the λmax of **Sorbohydroxamic acid**, as determined by UV-Vis spectroscopy.
- Method Validation: The developed method must be validated according to ICH guidelines for specificity, linearity, range, accuracy, precision, and robustness.

Crystal Structure

The solid-state structure of a pharmaceutical compound can significantly impact its physical properties, including solubility and stability. Single-crystal X-ray diffraction is the definitive method for determining the crystal structure. While the crystal structure of **Sorbohydroxamic acid** has not been reported, studies on other hydroxamic acids have revealed common structural features, such as the formation of hydrogen-bonded dimers or chains in the solid state.[5]

Experimental Protocol: Single-Crystal X-ray Diffraction

- Crystal Growth: Grow single crystals of **Sorbohydroxamic acid** suitable for X-ray diffraction. This can be achieved by slow evaporation of a saturated solution in an appropriate solvent or

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by slow cooling of a hot, saturated solution.

- Data Collection: Mount a suitable single crystal on a goniometer and collect diffraction data using an X-ray diffractometer.
- Structure Solution and Refinement: Solve the crystal structure using direct methods and refine the structural model against the collected diffraction data. This will provide precise information on bond lengths, bond angles, and intermolecular interactions.

Conclusion

This technical guide has provided a comprehensive framework for understanding and evaluating the physicochemical characteristics of **Sorbohydroxamic acid**. While specific experimental data for this compound is limited, the provided protocols and theoretical background offer a solid foundation for researchers to conduct their own investigations. The methodologies outlined for determining pKa, solubility, lipophilicity, and stability are robust and widely accepted in the pharmaceutical industry. The successful characterization of these properties is a critical step in the journey of developing **Sorbohydroxamic acid** or its derivatives into potential therapeutic agents.

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